

Application Notes and Protocols for Phoxim Extraction and Cleanup from Soil Samples

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Compound of Interest

Compound Name: *Sebacil*
CAS No.: 96-01-5
Cat. No.: B1204395

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Introduction

Phoxim is a non-systemic organophosphorus insecticide and acaricide used to control a broad spectrum of biting insects in various crops and ectoparasites on livestock.^[1] As a contact and stomach poison, it is applied to foliage and soil.^{[1][2]} Due to its potential toxicity, monitoring phoxim residues in the environment is crucial for assessing environmental impact and ensuring safety.^[1] The determination of phoxim residues in soil involves a multi-step process that includes sample preparation, extraction, cleanup, and instrumental analysis.^[1] This document provides detailed protocols for the extraction and cleanup of phoxim from soil samples, with a focus on the widely adopted QuEChERS method and traditional solvent extraction techniques.

Principle of Analysis

The analysis of phoxim residues in soil typically involves the following steps:

- **Sample Preparation:** A representative soil sample is homogenized to ensure uniformity. For dry samples, a hydration step is often necessary.^[1]

- **Extraction:** Phoxim is extracted from the soil matrix into an organic solvent. Acetonitrile is a common choice due to its efficiency in extracting a wide range of pesticides.[1] Other solvents like methanol have also been used.[3]
- **Cleanup:** Co-extracted matrix components that can interfere with the analysis are removed. Common techniques include dispersive Solid-Phase Extraction (d-SPE), often as part of the QuEChERS method, or traditional Solid-Phase Extraction (SPE) using cartridges.[1]
- **Instrumental Analysis:** The cleaned-up extract is analyzed using chromatographic techniques. Gas Chromatography-Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are highly effective methods that offer the sensitivity and selectivity required for accurate quantification and confirmation.[1]

Experimental Protocols

Protocol 1: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a streamlined and widely adopted approach for pesticide residue analysis in various matrices, including soil.[4][5] It involves a two-stage process: extraction and partitioning, followed by a dispersive solid-phase extraction (d-SPE) cleanup step.[4]

Materials and Reagents:

- Homogenized soil sample
- Acetonitrile (ACN), pesticide residue grade
- Purified water
- 50 mL centrifuge tubes with screw caps
- 15 mL d-SPE tubes
- QuEChERS extraction salt packet (e.g., 4 g anhydrous magnesium sulfate (MgSO_4) and 1 g sodium chloride (NaCl) for the original unbuffered method, or buffered versions like AOAC or EN 15662 salts)[4]

- d-SPE cleanup sorbents (e.g., a mixture of anhydrous MgSO_4 , Primary Secondary Amine (PSA), and C18)[1][6]
- Centrifuge capable of ≥ 3000 rcf
- Vortex mixer
- Mechanical shaker (optional)

Procedure:

1. Sample Extraction and Partitioning

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.[4] For dry soils, use 3 g of soil, add 7 mL of purified water, vortex, and let it hydrate for 30 minutes before proceeding.[6][7]
- Add 10 mL of acetonitrile to the tube.[4][7]
- Shake vigorously for 1 minute to extract the phoxim. A mechanical shaker can also be used.[4]
- Add the appropriate QuEChERS extraction salt packet.[4]
- Immediately cap the tube and shake vigorously for at least 1 minute to prevent the formation of salt agglomerates.[4]
- Centrifuge the tube for 5 minutes at ≥ 3000 rcf.[4][7]

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing the appropriate sorbents (e.g., MgSO_4 , PSA, and C18).[6] The combination of PSA and C18 generally provides cleaner extracts than PSA alone.[7]
- Vortex the d-SPE tube for 1 minute to ensure thorough mixing of the extract with the sorbents.[1][6]

- Centrifuge for 2 minutes at a high speed (e.g., ≥ 5000 rcf).[6][7]
- The purified supernatant is now ready for analysis by GC-MS or LC-MS/MS.[6] For GC analysis, a protectant like sorbitol may be added.[1]

Protocol 2: Traditional Solvent Extraction with SPE Cleanup

This traditional method is robust and can be tailored for complex matrices.[1]

Materials and Reagents:

- Homogenized soil sample
- Methanol or Acetone, pesticide residue grade[1][3]
- Hexane, pesticide residue grade
- Anhydrous sodium sulfate
- Solid-Phase Extraction (SPE) cartridge (e.g., silica or C18)[1][6]
- Rotary evaporator or nitrogen evaporator
- Glassware (beakers, flasks, separatory funnel)
- Filter paper

Procedure:

1. Solvent Extraction

- Weigh 20 g of the homogenized soil sample.
- Extract the soil sample with an appropriate solvent. For example, soil can be extracted with methanol.[3] Alternatively, homogenize the sample with 100 mL of acetone.[1]
- Filter the homogenate and rinse the filter cake with additional solvent.[1]

- If using acetone, transfer the filtrate to a separatory funnel and partition with hexane. Collect the hexane layer.[\[1\]](#)
- Dry the extract over anhydrous sodium sulfate.[\[1\]](#)
- Concentrate the extract to a small volume (e.g., 1-2 mL) using a rotary evaporator.[\[1\]](#)

2. Solid-Phase Extraction (SPE) Cleanup

- Condition an SPE cartridge (e.g., silica) by passing hexane through it.[\[1\]](#)
- Load the concentrated extract onto the conditioned cartridge.[\[1\]](#)
- Wash the cartridge with a low-polarity solvent to remove interfering compounds.[\[1\]](#)
- Elute the phoxim using a solvent of higher polarity (e.g., a mixture of hexane and ethyl acetate).[\[1\]](#)
- Collect the eluate and concentrate it to the final volume required for analysis (e.g., 1 mL).[\[1\]](#)

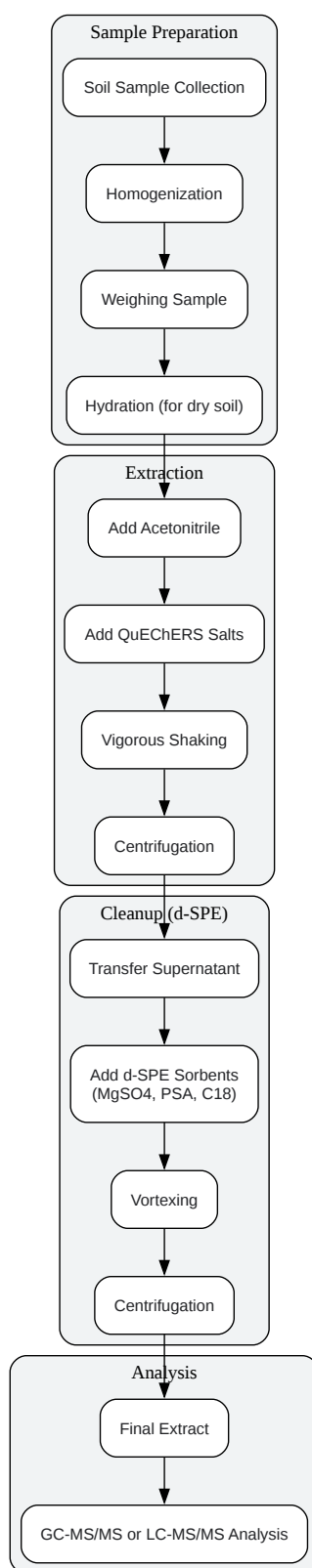
Data Presentation

The following table summarizes the performance of different extraction and cleanup methods for phoxim in soil based on published studies.

Method	Matrix	Fortification Level (mg/kg)	Recovery (%)	RSD (%)	LOD (mg/kg)	Reference
QuEChERS	Soil	Not Specified	54 - 103 (for most pesticides)	< 19	Not Specified	[4]
Traditional SLE	Soil	Not Specified	40 - 91	Not Specified	Not Specified	[4]
Soxhlet Extraction	Soil	Not Specified	12 - 92	Not Specified	Not Specified	[4]
GC-NPD Method	Soil	0.05 - 2.0	68.5 - 112.1	1.8 - 6.2	0.0001 - 0.0104	[8]
MSPD	Soil	0.005 - 2.5	72.4 - 120	< 20	Not Specified	[9]
LLE	Soil	0.005 - 2.5	70.6 - 120	< 20	Not Specified	[9]

SLE: Solid-Liquid Extraction; GC-NPD: Gas Chromatography with Nitrogen-Phosphorus Detection; MSPD: Matrix Solid-Phase Dispersion; LLE: Liquid-Liquid Extraction; RSD: Relative Standard Deviation; LOD: Limit of Detection.

Workflow and Pathway Diagrams



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Caption: General workflow of the QuEChERS method for phoxim analysis in soil.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. 639. Phoxim \(Pesticide residues in food: 1983 evaluations\) \[inchem.org\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. An Easy Procedure to Quantify Anticoagulant Rodenticides and Pharmaceutical Active Compounds in Soils - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. chromatographyonline.com \[chromatographyonline.com\]](#)
- [8. Multiresidue analysis of pesticides in soil by gas chromatography with nitrogen-phosphorus detection and gas chromatography mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. pjoes.com \[pjoes.com\]](#)
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